

# Application Notes and Protocols: N,N'-bis-(propargyl-PEG4)-Cy5 in Flow Cytometry

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## Compound of Interest

Compound Name: *N,N'-bis-(propargyl-PEG4)-Cy5*

Cat. No.: *B12297381*

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## Introduction

**N,N'-bis-(propargyl-PEG4)-Cy5** is a fluorescent molecule featuring a Cy5 core, a far-red fluorophore, flanked by two propargyl groups attached via polyethylene glycol (PEG) linkers. The propargyl groups are terminal alkynes that can readily participate in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry." This bioorthogonal reaction allows for the stable and specific covalent labeling of azide-modified biomolecules. The Cy5 fluorophore is well-suited for flow cytometry applications due to its excitation and emission maxima in the red and far-red regions of the spectrum (~649 nm and ~667 nm, respectively), minimizing interference from cellular autofluorescence.[1]

These application notes provide detailed protocols for utilizing **N,N'-bis-(propargyl-PEG4)-Cy5** in flow cytometry to analyze cell proliferation, apoptosis, and for cell tracking.

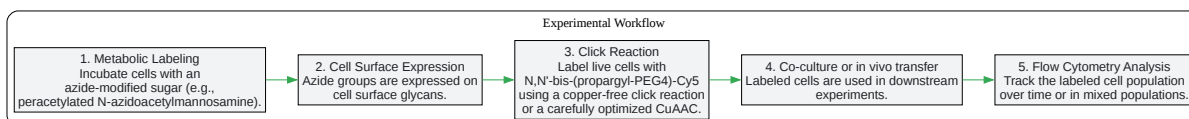
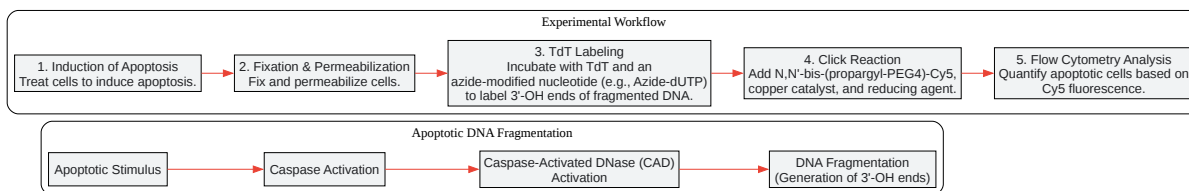
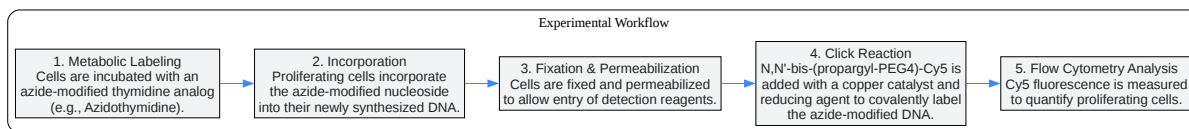
## Key Features of N,N'-bis-(propargyl-PEG4)-Cy5

Property	Value	Reference
Excitation Maximum	~649 nm	[1]
Emission Maximum	~667 nm	[1]
Reactive Group	Alkyne (Propargyl)	[1]
Chemistry	Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)	
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water	[1]
Storage	-20°C, protected from light	[1]

## Application 1: Cell Proliferation Assay

This protocol details the detection of newly synthesized DNA in proliferating cells using a two-step method: metabolic labeling with an azide-modified nucleoside followed by covalent attachment of **N,N'-bis-(propargyl-PEG4)-Cy5** via click chemistry.

## Signaling Pathway and Experimental Workflow



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## References

- 1. benchchem.com [benchchem.com]
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